

# Protocol for using phenyltin trichloride in a laboratory setting

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## Compound of Interest

Compound Name: *Phenyltin trichloride*

Cat. No.: *B074287*

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## Protocol for the Laboratory Use of Phenyltin Trichloride

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe and effective use of **phenyltin trichloride** in a laboratory setting. **Phenyltin trichloride** is a versatile reagent in organic synthesis, primarily utilized as a source of the phenyl group in cross-coupling reactions. However, it is a highly toxic and corrosive compound that requires strict adherence to safety protocols.

## Properties and Hazards

**Phenyltin trichloride** is a colorless to pale yellow solid or liquid with a pungent odor.<sup>[1]</sup> It is sensitive to moisture and light.<sup>[2]</sup><sup>[3]</sup> Due to its high toxicity and corrosivity, it must be handled with extreme caution.

Table 1: Physical and Chemical Properties of **Phenyltin Trichloride**

Property	Value
CAS Number	1124-19-2
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Cl <sub>3</sub> Sn
Molecular Weight	302.17 g/mol <a href="#">[4]</a>
Appearance	Colorless to pale yellow solid or clear liquid <a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	142-143 °C at 25 mmHg <a href="#">[6]</a> <a href="#">[7]</a>
Melting Point	-20 °C to -31 °C <a href="#">[4]</a> <a href="#">[8]</a>
Density	1.839 g/mL at 25 °C <a href="#">[6]</a> <a href="#">[7]</a>
Solubility	Reacts with water <a href="#">[1]</a> <a href="#">[6]</a>
Flash Point	113 °C (235.4 °F) - closed cup <a href="#">[7]</a>

#### Hazard Identification:

**Phenyltin trichloride** is classified as a hazardous substance with the following primary concerns:

- Corrosive: Causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)[\[9\]](#)[\[10\]](#)
- Toxic: Harmful if swallowed, in contact with skin, or if inhaled.[\[3\]](#) Ingestion or inhalation can lead to severe irritation of the respiratory and digestive tracts, potentially causing organ damage.[\[1\]](#)[\[5\]](#)
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[3\]](#)[\[7\]](#)[\[9\]](#)

## Safety and Handling Protocol

Adherence to the following safety protocols is mandatory when working with **phenyltin trichloride**.

### 2.1. Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles and a face shield are required.[\[11\]](#)

- Skin Protection: A lab coat and appropriate chemical-resistant gloves (e.g., nitrile) are essential.[2][11] Contaminated clothing must be removed immediately and washed before reuse.[1]
- Respiratory Protection: All work must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[5]

## 2.2. Engineering Controls

- Chemical Fume Hood: All manipulations of **phenyltin trichloride** must be performed in a well-ventilated chemical fume hood.[5]
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.[5]

## 2.3. Storage

- Store in a cool, dry, and dark place away from incompatible materials such as oxidizing agents and moisture.[2][5]
- Keep the container tightly closed and store under an inert atmosphere (e.g., nitrogen or argon).[2][5]
- Store in a designated corrosives area.[5]

## 2.4. Spill and Waste Disposal

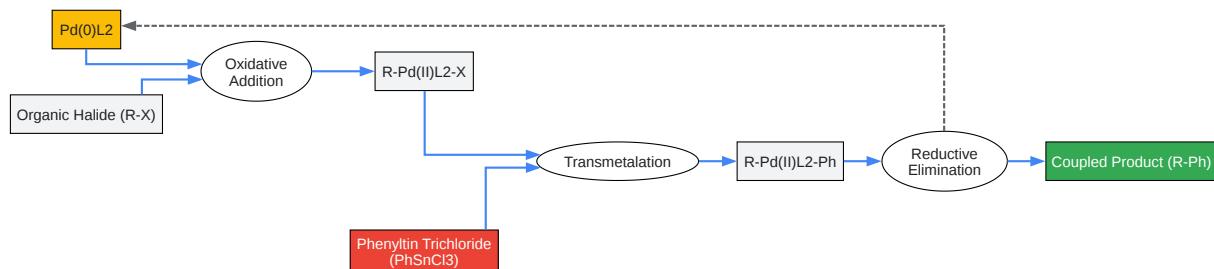
- Spill: In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.[5] Avoid runoff into waterways.[5]
- Waste Disposal: Dispose of **phenyltin trichloride** waste as hazardous chemical waste in accordance with local, state, and federal regulations.[5][9][10] Do not dispose of it down the drain.[3]

# Experimental Protocols

**Phenyltin trichloride** is a key reagent in Stille cross-coupling reactions, a powerful method for forming carbon-carbon bonds.

### 3.1. Application Note: Stille Cross-Coupling Reaction

The Stille reaction involves the palladium-catalyzed coupling of an organotin compound with an organic halide or triflate. **Phenyltin trichloride** can serve as the organotin component to introduce a phenyl group. The general mechanism involves oxidative addition of the organic halide to a Pd(0) catalyst, followed by transmetalation with the organotin reagent and reductive elimination to yield the coupled product and regenerate the Pd(0) catalyst.



## Reaction Preparation

Combine Reactants:  
- 1-iodo-4-nitrobenzene  
- Phenyltin trichloride  
- Pd2(dba)3  
- AsPh3  
- Anhydrous DMF

Reaction

Heat at 80 °C for 12-24h

Workup

Quench with sat. NaHCO3

Extract with CH2Cl2

Purification

Dry organic layers (MgSO4)

Concentrate in vacuo

Column Chromatography

Isolate 4-Nitrobiphenyl

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